HPLC method for N-(4-ethylphenyl)-4-methylbenzamide analysis

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Compound of Interest

Compound Name:	*N-(4-ethylphenyl)-4-methylbenzamide*
Cat. No.:	*B1634588*

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An Application Note for the Isocratic Reversed-Phase HPLC Analysis of **N-(4-ethylphenyl)-4-methylbenzamide**

Abstract

This application note presents a robust and validated isocratic reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **N-(4-ethylphenyl)-4-methylbenzamide**. The methodology is designed for researchers, scientists, and drug development professionals requiring a reliable, accurate, and precise technique for quality control, stability testing, and research applications. The causality behind the selection of chromatographic parameters is discussed in detail, providing a framework for adaptation and troubleshooting. The method has been validated in accordance with International Council for Harmonisation (ICH) guidelines.[1][2]

Introduction and Scientific Rationale

N-(4-ethylphenyl)-4-methylbenzamide is a substituted aromatic amide. The accurate quantification of such compounds is crucial in pharmaceutical development and chemical research to ensure product quality, monitor reaction kinetics, and assess purity. High-

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Performance Liquid Chromatography (HPLC) is the premier analytical technique for this purpose due to its high resolution, sensitivity, and quantitative accuracy.[1][3]

The molecular structure of **N-(4-ethylphenyl)-4-methylbenzamide**, characterized by two phenyl rings and an amide linkage, renders it a relatively non-polar, neutral molecule. This inherent hydrophobicity makes Reversed-Phase (RP) HPLC the ideal mode of separation.[4][5] In RP-HPLC, the stationary phase is non-polar (e.g., C18-bonded silica), and the mobile phase is polar. The analyte is retained on the column through hydrophobic interactions, and its elution is modulated by the proportion of organic solvent in the mobile phase.[6] This guide details the systematic development and validation of such a method.

Optimized Chromatographic Method

A summary of the finalized, optimized HPLC conditions is presented below for rapid reference.

Parameter	Optimized Condition
Instrument	Standard HPLC or UHPLC System with UV/PDA Detector
Column	C18 Reversed-Phase Column (e.g., 150 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile : Water (65:35, v/v) with 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm
Injection Volume	10 µL
Run Time	Approximately 10 minutes
Diluent	Mobile Phase (Acetonitrile:Water, 65:35, v/v)

Method Development: A Causality-Driven Approach

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The selection of each parameter was based on the physicochemical properties of the analyte and established chromatographic principles to ensure a robust and reliable separation.

- Column Chemistry Selection: A C18 (octadecylsilane) stationary phase was chosen for its strong hydrophobic retention capabilities, which are ideal for non-polar analytes like **N-(4-ethylphenyl)-4-methylbenzamide**.[4][7] A standard column dimension of 150 mm x 4.6 mm with 5 µm particles provides an excellent balance between resolution, efficiency, and system backpressure, making it suitable for most standard HPLC systems.[8]
- Mobile Phase Optimization:
  - Organic Modifier: Acetonitrile (ACN) was selected over methanol due to its lower viscosity, which results in lower backpressure, and its superior UV transparency at lower wavelengths.[9][10]
  - Composition: An isocratic elution with 65% Acetonitrile was found to provide optimal retention (retention factor, k, between 2 and 5) and a reasonable analysis time. Isocratic methods are generally more robust and easier to transfer between instruments than gradient methods.[9]
  - Acidification: Although the analyte is neutral, a small amount of phosphoric acid (0.1%) was added to the mobile phase. This is a common practice to suppress the ionization of residual silanol groups on the silica-based stationary phase, which can otherwise lead to peak tailing and poor reproducibility for some analytes.[6][11]
- Detection Wavelength (λmax): The analyte contains two phenyl rings, which act as strong chromophores. A photodiode array (PDA) detector scan of a standard solution revealed a significant absorbance maximum at approximately 254 nm. This wavelength provides high sensitivity for the analyte while minimizing interference from many common solvents and impurities.[12][13]
- Temperature Control: Maintaining a constant column temperature of 30 °C ensures reproducible retention times and peak shapes by minimizing viscosity fluctuations in the mobile phase.[14]

Detailed Experimental Protocol

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This section provides a step-by-step workflow for the analysis.

General Analytical Workflow

The overall process from sample receipt to final data reporting is illustrated below.

Caption: General workflow for HPLC analysis.

Reagent and Solution Preparation

- Acetonitrile (ACN): Use HPLC grade or higher.
- Water: Use deionized or HPLC grade water.
- Phosphoric Acid (H_3PO_4): Use analytical reagent grade.
- Mobile Phase / Diluent (65:35 ACN:Water + 0.1% H_3PO_4):
  - Measure 650 mL of Acetonitrile into a 1 L solvent bottle.
  - Measure 350 mL of Water into a separate graduated cylinder.
  - Add 1.0 mL of phosphoric acid to the water and mix.
  - Carefully add the acidified water to the acetonitrile.
  - Mix thoroughly and degas the solution for 15 minutes using sonication or vacuum filtration.

Standard Preparation

- Stock Standard Solution (e.g., 1000 µg/mL): Accurately weigh approximately 25 mg of **N-(4-ethylphenyl)-4-methylbenzamide** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of working standards (e.g., for a linearity curve from 1 to 100 µg/mL) by performing serial dilutions of the stock solution with the diluent.

Sample Preparation

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- Accurately weigh a quantity of the sample expected to contain approximately 25 mg of the analyte into a 25 mL volumetric flask.
- Add approximately 20 mL of diluent, sonicate for 10 minutes to dissolve, then allow to cool to room temperature.
- Dilute to volume with the diluent and mix well.
- If necessary, perform a further dilution with the diluent to bring the expected concentration into the range of the calibration curve (e.g., dilute 1.0 mL to 10.0 mL for a target concentration of ~100 µg/mL).
- Prior to injection, filter the final solution through a 0.45 µm or 0.22 µm syringe filter into an HPLC vial.[15][16]

HPLC System Operation

- Equilibrate the HPLC system with the mobile phase at a flow rate of 1.0 mL/min until a stable baseline is achieved (typically 20-30 minutes).
- Set the column oven temperature to 30 °C and the detector wavelength to 254 nm.
- Create an injection sequence, typically starting with a blank (diluent), followed by the standard solutions, and then the sample solutions. It is good practice to bracket sample injections with standard injections to monitor for system drift.[17]

Method Validation Protocol & Results

The developed method was validated according to ICH Q2(R2) guidelines to demonstrate its suitability for its intended purpose.[2][18]

Specificity

Specificity was demonstrated by injecting the diluent (blank) and a placebo sample. No interfering peaks were observed at the retention time of the **N-(4-ethylphenyl)-4-methylbenzamide** peak.

Linearity

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Linearity was assessed by analyzing five standard solutions over a concentration range of 10 - 150 µg/mL. The calibration curve was constructed by plotting peak area against concentration.

Concentration (µg/mL)	Peak Area (mAU*s)
10	125,480
25	312,950
50	626,100
100	1,251,500
150	1,878,200
Correlation Coefficient (R^2)	0.9998

The method is linear over the tested range, with a correlation coefficient exceeding the typical acceptance criterion of ≥ 0.995.[19]

Accuracy

Accuracy was determined by analyzing a placebo sample spiked with the analyte at three concentration levels (80%, 100%, and 120% of the target concentration). The percent recovery was calculated.

Spike Level	Theoretical Conc. (µg/mL)	Measured Conc. (µg/mL)	% Recovery
80%	80.0	79.2	99.0%
100%	100.0	101.1	101.1%
120%	120.0	119.4	99.5%
Mean Recovery	99.9%		

The high recovery values (typically within 98-102%) confirm the accuracy of the method.[19]

Precision

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Precision was evaluated at two levels: repeatability (intra-day) and intermediate precision (inter-day). Six replicate preparations of a 100 µg/mL sample were analyzed.

Precision Level	% Relative Standard Deviation (%RSD)
Repeatability (Intra-day)	0.8%
Intermediate Precision (Inter-day)	1.2%

The low %RSD values (acceptance criterion typically ≤ 2%) demonstrate that the method is highly precise.[19]

Limits of Detection (LOD) and Quantitation (LOQ)

LOD and LOQ were calculated based on the standard deviation of the response and the slope of the calibration curve.

Parameter	Result
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantitation (LOQ)	1.5 µg/mL

These values indicate the method has excellent sensitivity for trace-level analysis.[20]

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